

Application Notes and Protocols for BODIPY FL VH032 Assays

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Compound of Interest

Compound Name: BODIPY FL VH032

Cat. No.: B15554767

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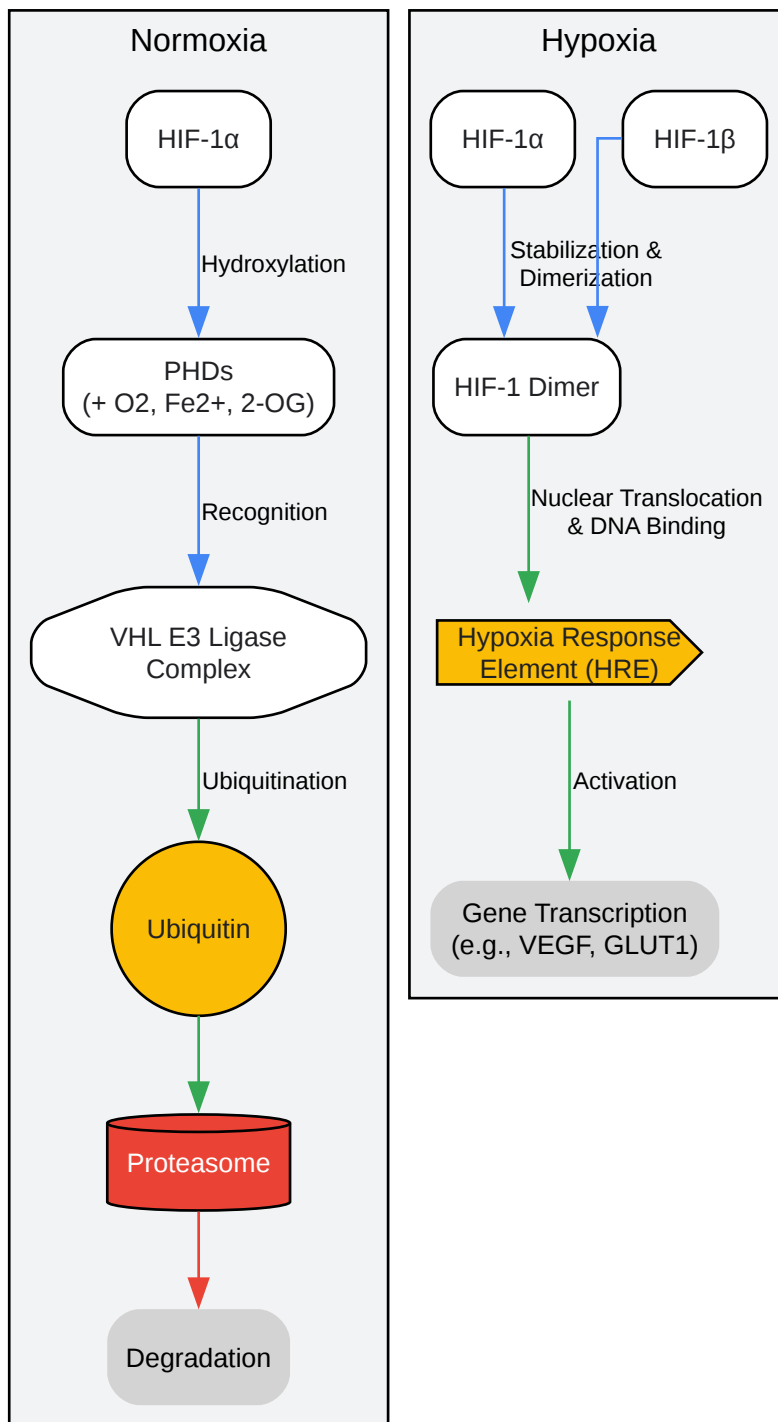
For Researchers, Scientists, and Drug Development Professionals

Introduction

BODIPY FL VH032 is a high-affinity, fluorescently labeled small molecule probe designed for studying the von Hippel-Lindau (VHL) E3 ubiquitin ligase, a critical component of the cellular oxygen sensing pathway and a popular target in the development of Proteolysis Targeting Chimeras (PROTACs).^{[1][2]} This probe consists of the VHL ligand VH032 conjugated to the BODIPY FL fluorophore via a polyethylene glycol (PEG) linker.^{[3][4]} With a dissociation constant (K_d) of approximately 3.01 nM in Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET) assays, **BODIPY FL VH032** offers a sensitive and robust tool for the discovery and characterization of novel VHL ligands.^{[3][4][5][6][7]} These application notes provide detailed protocols for utilizing **BODIPY FL VH032** in key biochemical assays.

Signaling Pathway Context: The VHL/HIF-1 α Axis

Under normoxic (normal oxygen) conditions, the α subunit of Hypoxia-Inducible Factor 1 (HIF-1 α) is hydroxylated on specific proline residues by prolyl hydroxylase domain enzymes (PHDs).^{[8][9][10][11]} This post-translational modification allows for recognition by the VHL E3 ligase complex, leading to the ubiquitination and subsequent proteasomal degradation of HIF-1 α .^{[8][9][10][11]} In hypoxic (low oxygen) conditions, PHDs are inactive, stabilizing HIF-1 α , which then translocates to the nucleus, dimerizes with HIF-1 β , and activates the transcription of genes involved in angiogenesis, glucose metabolism, and cell survival.^{[8][10][11]}

VHL/HIF-1 α Signaling Pathway[Click to download full resolution via product page](#)VHL/HIF-1 α Signaling Pathway

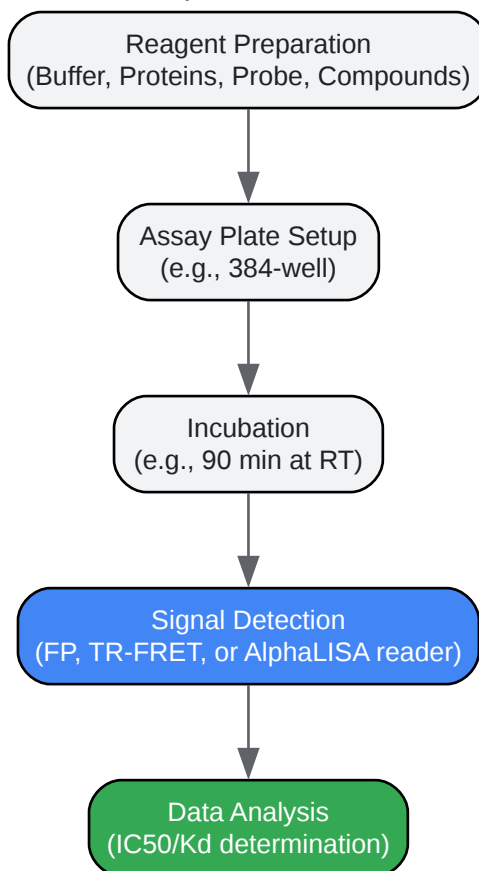
Experimental Assays and Protocols

BODIPY FL VH032 is amenable to several fluorescence-based assay formats for quantifying its interaction with the VHL complex and for screening for competitive binders. The most common applications are Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET) and Fluorescence Polarization (FP) assays. An adaptation for an Amplified Luminescent Proximity Homogeneous Assay (AlphaLISA) is also proposed.

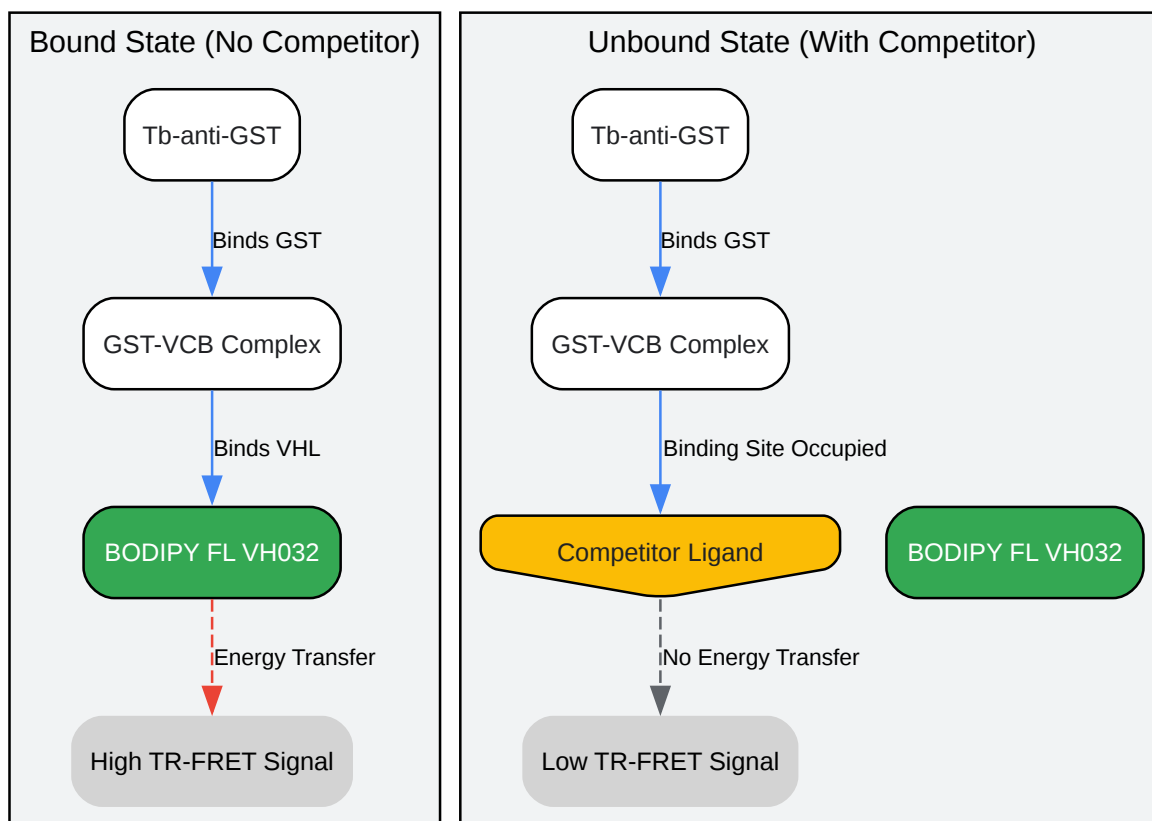
General Experimental Workflow

The general workflow for a competitive binding assay using **BODIPY FL VH032** involves the incubation of the VHL protein complex with the fluorescent probe and a test compound. If the test compound binds to VHL, it will displace **BODIPY FL VH032**, leading to a change in the fluorescence signal.

General Experimental Workflow



TR-FRET Assay Principle



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